

Alpha-Hydroxy Acids: A Technical Guide to Their Antimicrobial and Antifungal Properties

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Compound of Interest

Compound Name:	2-hydroxy-2-(4-propoxypyphenyl)acetic Acid
Cat. No.:	B1279003

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Executive Summary

Alpha-hydroxy acids (AHAs), a class of organic carboxylic acids featuring a hydroxyl group on the alpha carbon, are widely recognized for their applications in dermatology and cosmetics.[\[1\]](#) [\[2\]](#)[\[3\]](#) Beyond their exfoliative and skin-rejuvenating properties, a growing body of evidence highlights their significant antimicrobial and antifungal activities. This guide provides a comprehensive technical overview of the antimicrobial efficacy of various AHAs, their mechanisms of action, quantitative data on their potency, and detailed experimental protocols for their evaluation. The information presented is intended to serve as a resource for researchers and professionals in the fields of microbiology, pharmacology, and drug development.

Mechanism of Antimicrobial and Antifungal Action

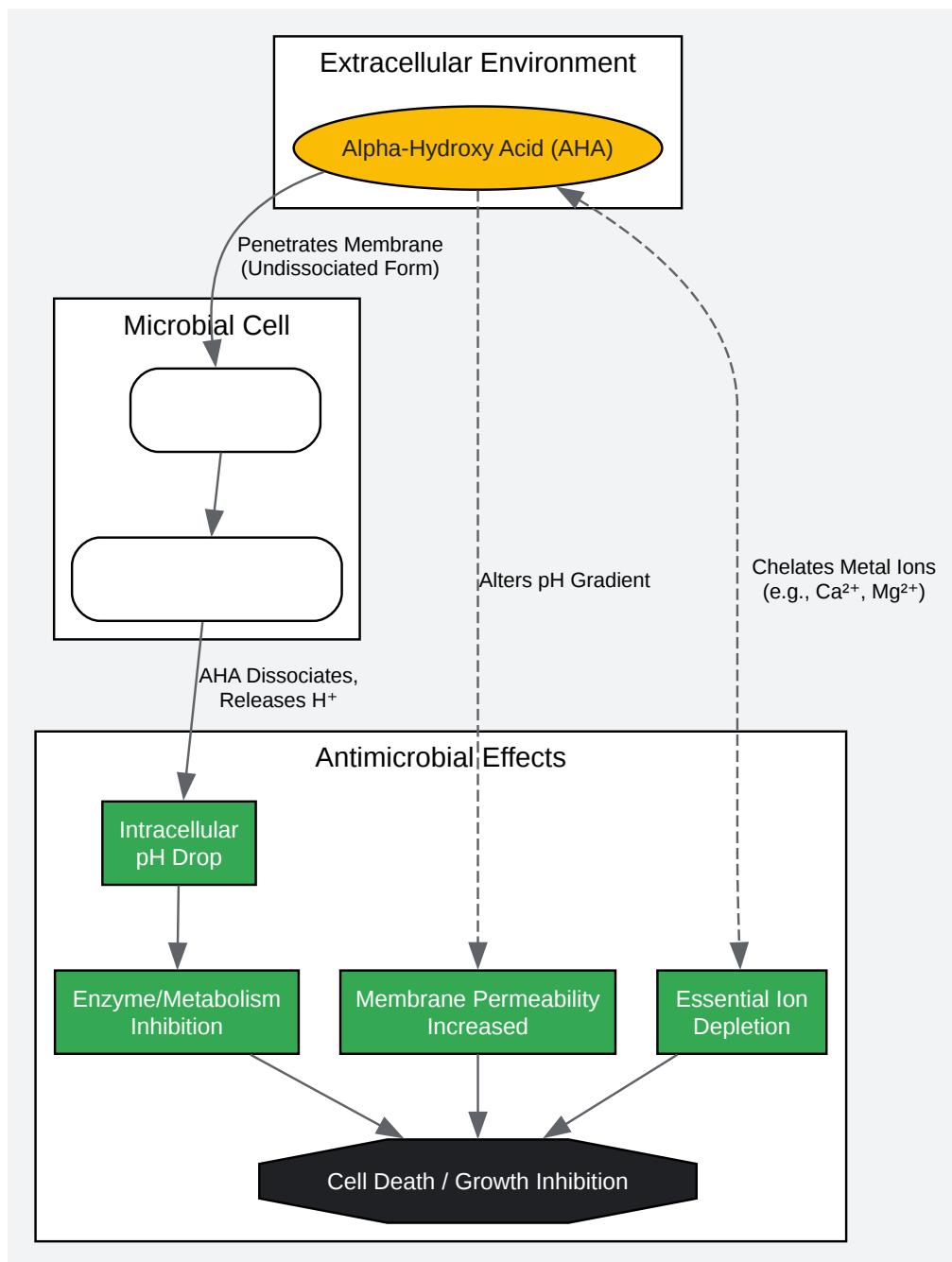
The antimicrobial activity of AHAs is not attributed to a single mechanism but rather a combination of physicochemical effects that disrupt microbial homeostasis. The primary modes of action include extracellular and intracellular pH reduction, cell membrane disruption, and ion chelation.

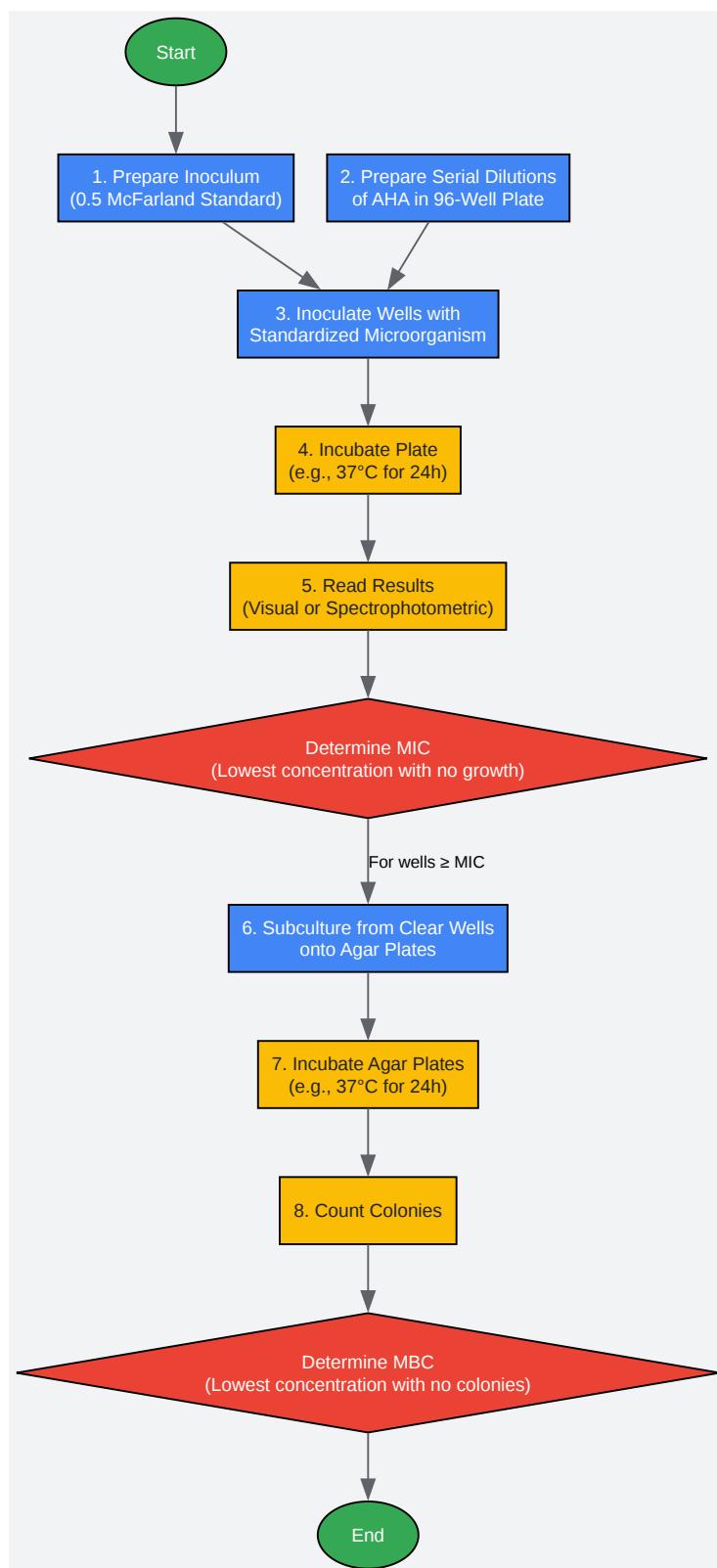
- Acidification and pH Reduction: The primary mechanism is the reduction of pH in the microbial environment.[\[4\]](#) In their undissociated form, AHAs can penetrate the microbial cell

membrane. Once inside the more alkaline cytoplasm, the acid dissociates, releasing protons and acidifying the cell's interior. This intracellular pH drop can inhibit essential enzymatic and metabolic processes, ultimately leading to cell death. The antibacterial activity of glycolic acid, for example, is highly pH-dependent, with greater potency observed at lower pH values (pH 3-4.5).^{[5][6]}

- **Cell Membrane Disruption:** The alteration of the pH gradient across the cell membrane can compromise its integrity and permeability.^[4] This disruption affects membrane potential and inhibits transport systems crucial for nutrient uptake and waste removal, contributing to the bactericidal or fungicidal effect. Studies on glycolic acid suggest it kills *Cutibacterium acnes* by disrupting the bacterial cell membrane.^{[5][6]}
- **Metal Ion Chelation:** Some AHAs, particularly citric acid, act as chelating agents. They can bind to essential divalent metal cations like calcium (Ca^{2+}) and magnesium (Mg^{2+}).^[7] These ions are critical for the stability of the microbial cell wall and outer membrane and serve as cofactors for many enzymes. By sequestering these ions, AHAs can weaken the cell envelope and disrupt enzymatic activity.^[7]

The following diagram illustrates the proposed logical relationships in the antimicrobial action of AHAs.



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